

Alfacalcidol Impurity C: A Comprehensive Physicochemical Analysis

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Compound of Interest

Compound Name: *Impurity C of Alfacalcidol*

Cat. No.: *B15540815*

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This technical guide provides an in-depth overview of the known physicochemical properties of Alfacalcidol Impurity C, a critical substance for consideration in the development and quality control of Alfacalcidol-based pharmaceuticals. This document compiles available data on its chemical identity, physical characteristics, and spectral properties, and outlines detailed experimental protocols for its analysis.

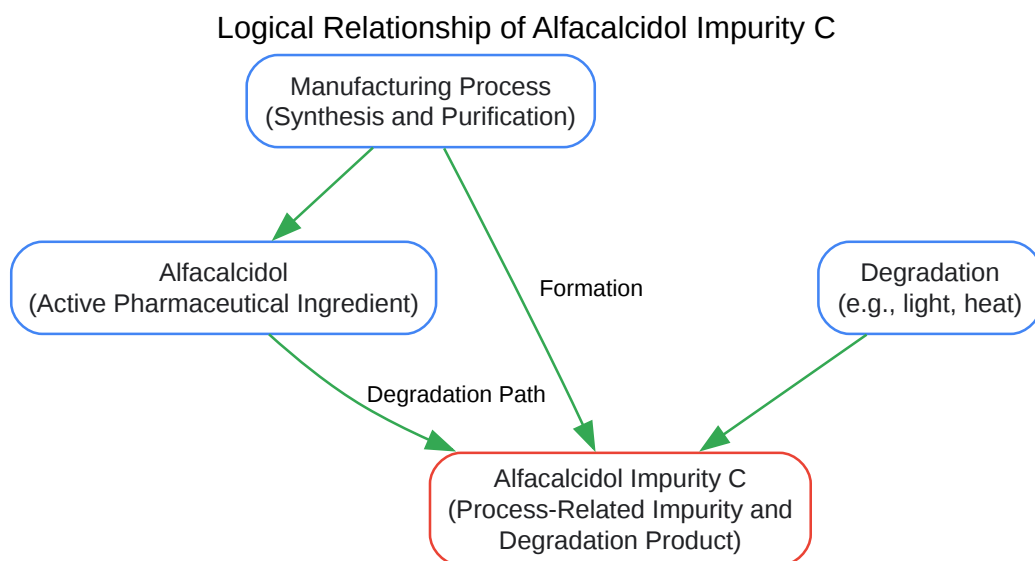
Chemical Identity and Physical Properties

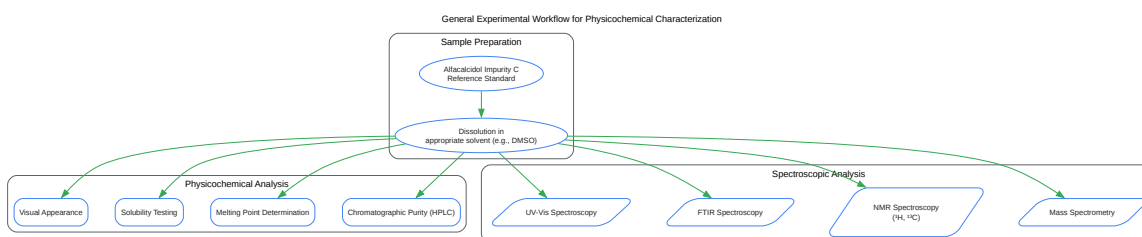
Alfacalcidol Impurity C is a recognized impurity of Alfacalcidol, a synthetic analog of vitamin D3. [1][2] Its formation is monitored during the manufacturing process to ensure the purity and safety of the final drug product.[3] The fundamental physicochemical properties of Alfacalcidol Impurity C are summarized in the table below.

Property	Value	References
IUPAC Name	(10R,13R,14R)-7-[(3S,5R)-3,5-dihydroxy-2-methylcyclohexen-1-yl]-14-methyl-13-[(2R)-6-methylheptan-2-yl]-4-phenyl-2,4,6-triazatetracyclo[7.7.0.0 ² , ⁶ .0 ¹⁰ , ¹⁴]hexadec-8-ene-3,5-dione	[4]
Synonyms	pre-Alfacalcidol PTAD Adduct	[2]
CAS Number	82266-85-1	[5][6]
Molecular Formula	C ₃₅ H ₄₉ N ₃ O ₄	[5][7]
Molecular Weight	575.78 g/mol	[4][8]
Appearance	Powder	[6]
Solubility	Soluble in DMSO (6.67 mg/mL)	[6][8]
Melting Point	Not publicly available.	
Boiling Point	Not publicly available.	
Storage Conditions	Desiccate at -20°C	[6]

Logical Relationship and Formation Pathway

Alfacalcidol Impurity C is understood to be a process-related impurity and a potential degradation product of Alfacalcidol. Its structure suggests it is an adduct formed from a reaction involving a precursor or a degraded form of Alfacalcidol. The control of this impurity is a critical aspect of quality assurance in the manufacturing of Alfacalcidol.





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